

An In-depth Technical Guide to Fluorescently-Labeled Primers and Probes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-TET phosphoramidite

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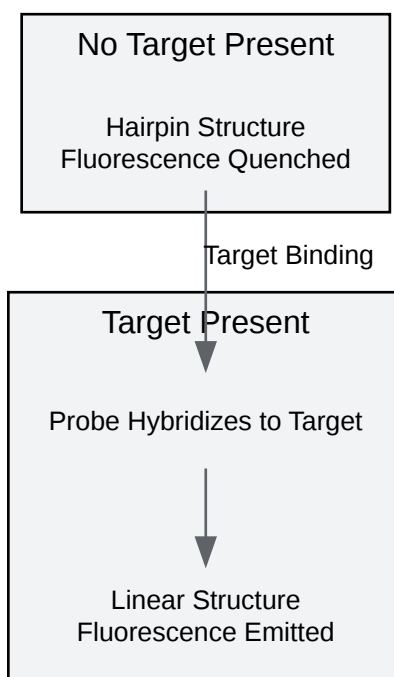
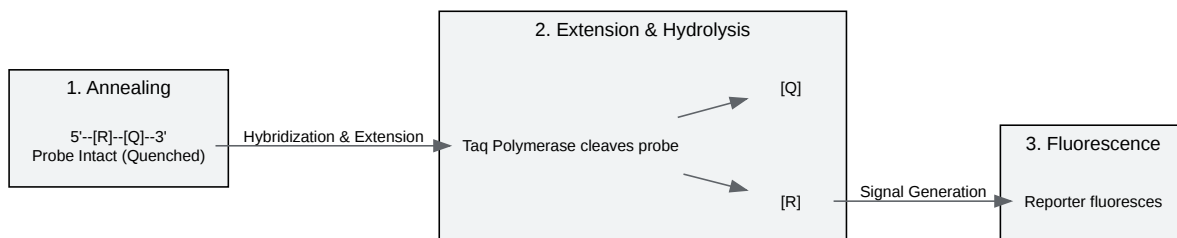
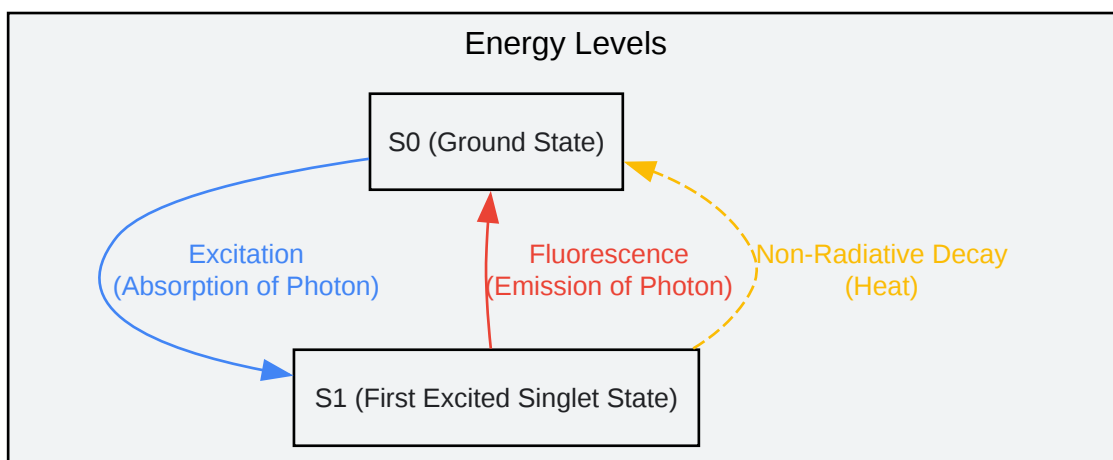
Introduction

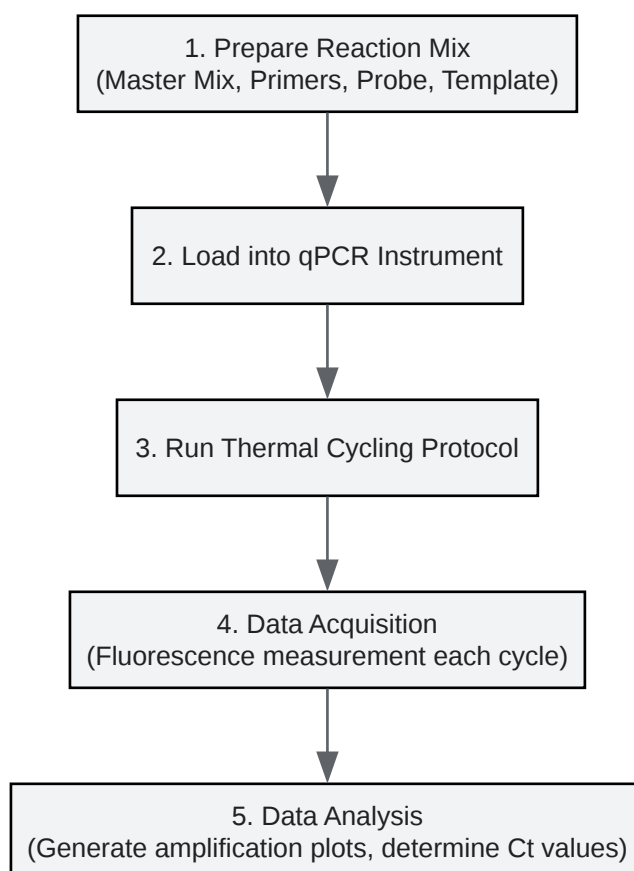
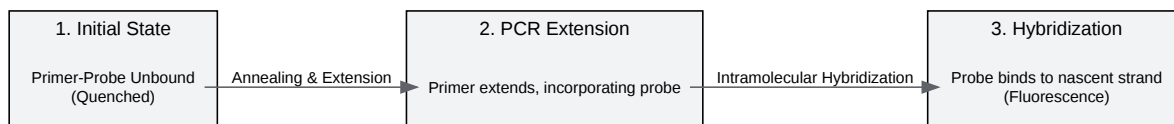
Fluorescently-labeled oligonucleotides, including primers and probes, are indispensable tools in modern molecular biology, diagnostics, and drug development. Their ability to emit light upon excitation allows for the sensitive and specific detection of nucleic acid sequences. This guide provides a comprehensive overview of the core principles, types, applications, and experimental considerations for utilizing these powerful reagents. By covalently attaching fluorescent dyes (fluorophores) and, in many cases, quencher molecules to oligonucleotides, researchers can monitor biological processes in real time, quantify nucleic acids with high precision, and visualize the location of specific sequences within cells and tissues.^{[1][2][3]}

Fundamentals of Fluorescence and Quenching

The Principle of Fluorescence

Fluorescence is a photoluminescent process where a molecule, known as a fluorophore, absorbs light energy at a specific wavelength (excitation) and subsequently emits light at a longer, lower-energy wavelength (emission). This phenomenon is best described by the Jablonski diagram.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Fluorescently-Labeled Primers and Probes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12044782#introduction-to-fluorescently-labeled-primers-and-probes]

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